

Application Note: Scalable Synthesis of CAS 568553-88-8

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Compound of Interest

Compound Name: 4-(Benzyloxy)-3-bromo-5-methoxybenzoic acid

CAS No.: 568553-88-8

Cat. No.: B3037731

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Compound: **4-(Benzyloxy)-3-bromo-5-methoxybenzoic acid** CAS: 568553-88-8 Molecular Formula: $C_{15}H_{13}BrO_4$ Molecular Weight: 337.17 g/mol

Part 1: Executive Summary & Retrosynthetic Analysis

Strategic Overview

The synthesis of CAS 568553-88-8 presents a classic problem in regioselective aromatic substitution. The target molecule contains three distinct functionalities (carboxylic acid, methoxy ether, and benzyl ether) and a bromine atom in a specific orientation.

For a scalable process, we prioritize Vanillic Acid (4-hydroxy-3-methoxybenzoic acid) as the starting material due to its low cost, renewable sourcing (lignin derivative), and defined substitution pattern. The critical challenge is the regioselective bromination at the 5-position followed by the chemoselective protection of the phenol.

Retrosynthetic Logic

The retrosynthetic analysis reveals two viable pathways.

- Route A (Process Preferred): Bromination of Vanillic acid followed by global benzylation and selective ester hydrolysis. This route is robust for multi-kilogram scale-up.
- Route B (Lab Scale): Benzylation of 5-Bromovanillin followed by Pinnick oxidation. This avoids hydrolysis but requires expensive oxidants.

We will focus on Route A for this protocol.

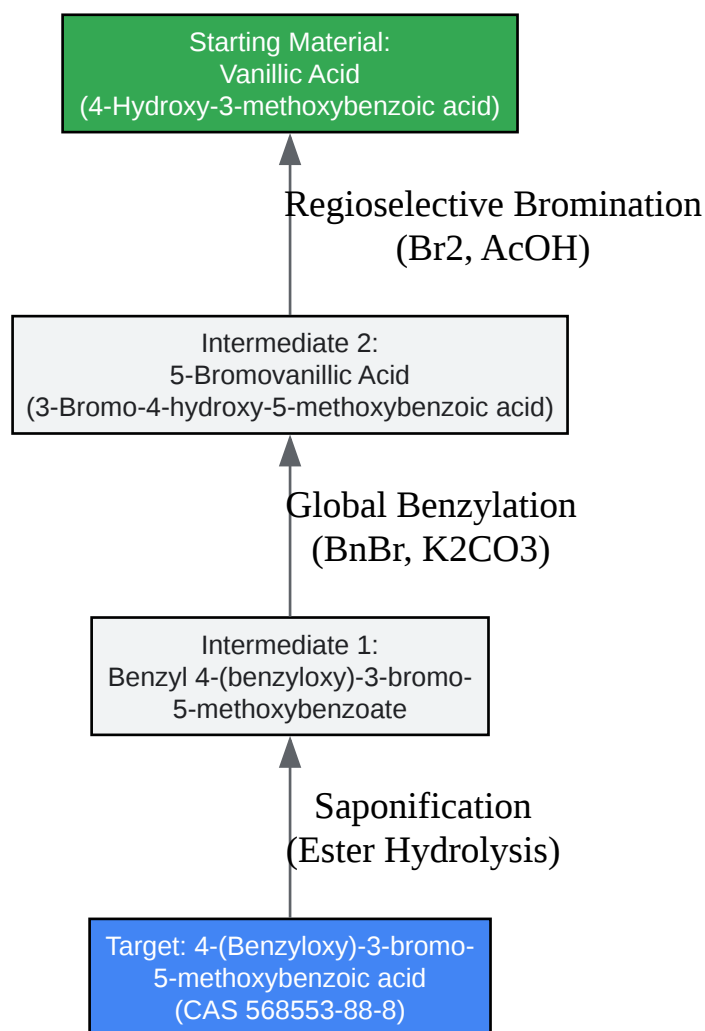


Figure 1: Retrosynthetic Analysis of CAS 568553-88-8

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Part 2: Detailed Synthesis Protocol (Route A)

Phase 1: Regioselective Bromination

Objective: Synthesize 3-Bromo-4-hydroxy-5-methoxybenzoic acid (5-Bromovanillic acid).

Mechanism: Electrophilic Aromatic Substitution (EAS). The hydroxyl group (OH) is the strongest activating group and directs ortho/para. Position 3 is occupied by OMe; Position 4 is OH; Position 5 is ortho to OH and meta to the deactivating COOH, making it the exclusive site for bromination.

Reagents & Materials

Reagent	Equiv. [1] [2] [3]	Role
Vanillic Acid	1.0	Starting Material
Bromine (Br ₂)	1.05	Brominating Agent
Glacial Acetic Acid	10 V	Solvent
Sodium Bisulfite (aq)	N/A	Quench

Step-by-Step Protocol

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, dropping funnel, and a gas outlet connected to a caustic scrubber (NaOH solution) to trap HBr gas.
- Dissolution: Charge Vanillic Acid (1.0 eq) and Glacial Acetic Acid (8 volumes). Stir until fully dissolved.
- Addition: Cool the solution to 15°C. Add Bromine (1.05 eq) dissolved in Acetic Acid (2 volumes) dropwise over 60 minutes.
 - Critical Process Parameter (CPP): Maintain temperature < 25°C to prevent over-bromination or decarboxylation.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4 hours. Monitor by HPLC (Target Rt ~ 4.5 min vs SM ~ 2.1 min).

- Quench & Isolation: Pour the reaction mixture into ice-cold water (20 volumes) containing 1% Sodium Bisulfite (to reduce excess Br₂).
- Filtration: The product precipitates as a white to off-white solid. Filter via vacuum filtration.[\[1\]](#)
[\[2\]](#)
- Purification: Wash the cake with water (3 x 5 volumes) to remove residual acetic acid. Dry in a vacuum oven at 50°C.
 - Expected Yield: 85-92%
 - Purity: >98% (HPLC)

Phase 2: Global Benzylation & Selective Hydrolysis

Objective: Convert 5-Bromovanillic acid to the target CAS 568553-88-8. Rationale: Direct O-alkylation of the phenol in the presence of a carboxylic acid is difficult to control without also esterifying the acid. Therefore, we perform "Global Benzylation" (forming the ester-ether) followed by selective saponification of the ester.

Reagents & Materials

Reagent	Equiv. [1] [2] [3]	Role
5-Bromovanillic Acid	1.0	Intermediate
Benzyl Bromide (BnBr)	2.5	Alkylating Agent
Potassium Carbonate (K ₂ CO ₃)	3.0	Base
DMF or Acetone	10 V	Solvent
NaOH (2M aq)	3.0	Hydrolysis Base
THF / Methanol	5 V	Co-solvent

Step-by-Step Protocol

- Benzylation:

- Charge 5-Bromovanillic acid (1.0 eq) and Potassium Carbonate (3.0 eq) into DMF (10 volumes).
- Add Benzyl Bromide (2.5 eq) dropwise.
- Heat to 60°C and stir for 6-8 hours.
- IPC (In-Process Control): Monitor disappearance of acid and formation of the less polar benzyl ester-benzyl ether.
- Workup (Intermediate):
 - Cool to RT. Dilute with water (20 volumes) and extract with Ethyl Acetate.
 - Note: For high-throughput, you can skip isolation and proceed to hydrolysis if using a compatible solvent system (e.g., Acetone/Water), but DMF requires removal.
- Saponification (Hydrolysis):
 - Dissolve the crude intermediate (Benzyl 4-(benzyloxy)-3-bromo-5-methoxybenzoate) in THF/Methanol (1:1, 10 volumes).
 - Add NaOH (2M aqueous solution, 3.0 eq).
 - Stir at 50°C for 2-4 hours. The benzyl ester hydrolyzes much faster than the benzyl ether (which is stable under basic conditions).
- Isolation of Target:
 - Concentrate to remove organic solvents.
 - Acidify the aqueous residue with 1M HCl to pH 2-3. The target acid will precipitate.
 - Filter the solid and wash with water.^[1]
- Crystallization (Polishing):
 - Recrystallize from Ethanol/Water or Ethyl Acetate/Heptane to achieve pharmaceutical grade purity.

- Final Yield: 75-80% (over 2 steps).

Part 3: Analytical Specifications & Quality Control

To ensure the integrity of the synthesized material, the following analytical parameters must be met.

Test	Method	Specification
Appearance	Visual	White to off-white powder
Identification	^1H -NMR (DMSO- d_6)	Confirms structure (see below)
Purity	HPLC (C18, ACN/Water)	$\geq 98.0\%$
Bromine Content	Elemental Analysis	$23.5\% \pm 0.5\%$
Loss on Drying	Gravimetric	$\leq 0.5\%$

^1H -NMR Reference Data (Predicted):

- δ 12.8-13.0 (bs, 1H, -COOH)
- δ 7.30-7.50 (m, 5H, Ar-H of Benzyl)
- δ 7.65 (d, 1H, Ar-H, Pos 2)
- δ 7.45 (d, 1H, Ar-H, Pos 6)
- δ 5.15 (s, 2H, -OCH₂Ph)
- δ 3.85 (s, 3H, -OCH₃)

Part 4: Process Safety & Hazard Management

Critical Hazards

- Bromine (Br₂): Extremely corrosive and toxic. Causes severe burns. Control: Use a closed addition system and a caustic scrubber (10% NaOH) to neutralize HBr fumes.

- Benzyl Bromide: Potent lachrymator (tear gas). Control: Handle only in a functioning fume hood. Destroy excess reagent with aqueous ammonia or amine waste.
- Exotherms: The bromination reaction is exothermic. Strict temperature control (<25°C) is required to prevent runaway reactions.

Waste Disposal

- Aqueous Waste: Contains bromides and inorganic salts. Neutralize to pH 7 before disposal.
- Organic Waste: Halogenated solvents (if DCM used) must be segregated. DMF waste requires incineration.

Part 5: Visualizing the Workflow

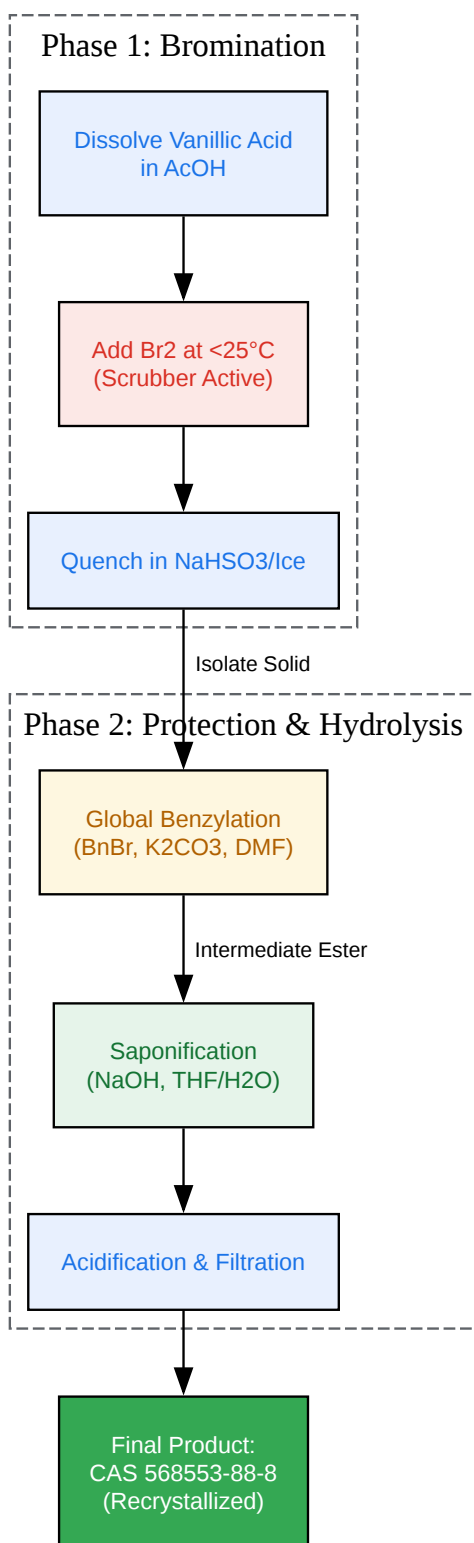


Figure 2: Process Flow Diagram for Scalable Synthesis

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